

Application Notes and Protocols for UT-34 In Vitro Cell-Based Assays

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Compound of Interest

Compound Name: UT-34
CAS No.: 2168525-92-4
Cat. No.: B15542330

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Note: **UT-34** is a chemical compound, a potent and selective second-generation pan-androgen receptor (AR) antagonist and degrader. The following protocols describe in vitro cell-based assays designed to evaluate the biological activity of **UT-34** on relevant cancer cell lines.

Introduction

UT-34 is an orally bioactive small molecule that functions as a selective androgen receptor degrader (SARD). It demonstrates potent anti-prostate cancer effects by binding to the ligand-binding domain (LBD) and the activation function-1 (AF-1) domain of the androgen receptor, leading to its degradation via the ubiquitin-proteasome pathway.[1][2] This mechanism of action makes **UT-34** a promising therapeutic candidate for the treatment of prostate cancer, including forms that have developed resistance to conventional anti-androgen therapies.[2][3] These application notes provide detailed protocols for in vitro cell-based assays to characterize the activity of **UT-34**.

Quantitative Data Summary

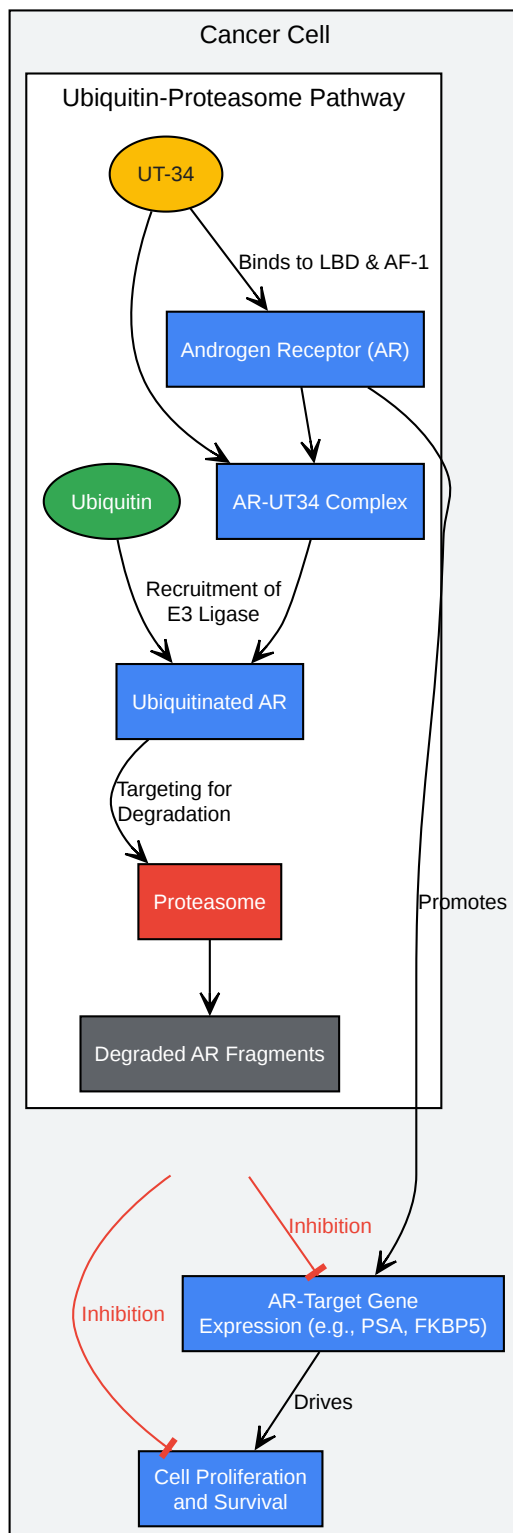
The following table summarizes the reported in vitro efficacy of **UT-34** against various androgen receptor variants and in different cell lines.

Target/Cell Line	Assay Type	Parameter	Value	Reference
Wild-type AR	Biochemical Assay	IC50	211.7 nM	[1]
F876L-mutant AR	Biochemical Assay	IC50	262.4 nM	[1]
W741L-mutant AR	Biochemical Assay	IC50	215.7 nM	[1]
T877A-mutant AR	Biochemical Assay	IC50	80.78 nM	[3]
CWR22R Cells	Cell Proliferation Assay (CCK-8)	IC50	12.9 μ M	[1]
LNCaP Cells	Gene Expression (PSA, FKBP5)	Effective Concentration	Starting from 100 nM	[1]
LNCaP Cells	AR Protein Reduction	Effective Concentration	1000 nM	[1]

Signaling Pathway of UT-34

UT-34 exerts its effect by inducing the degradation of the androgen receptor. The diagram below illustrates the proposed signaling pathway.

UT-34 Mechanism of Action

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Caption: **UT-34** binds to the androgen receptor, leading to its ubiquitination and subsequent degradation by the proteasome, thereby inhibiting AR signaling and cell growth.

Experimental Protocols

Cell Culture and Maintenance

This protocol is generalized for androgen-sensitive prostate cancer cell lines such as LNCaP.

- Cell Line: LNCaP (ATCC® CRL-1740™)
- Growth Medium: RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), 1% Penicillin-Streptomycin.
- Culture Conditions: Incubate cells at 37°C in a humidified atmosphere with 5% CO₂.
- Subculturing: When cells reach 80-90% confluency, aspirate the medium, wash with PBS, and detach cells using Trypsin-EDTA. Neutralize trypsin with growth medium, centrifuge the cell suspension, and resuspend the cell pellet in fresh growth medium for plating.

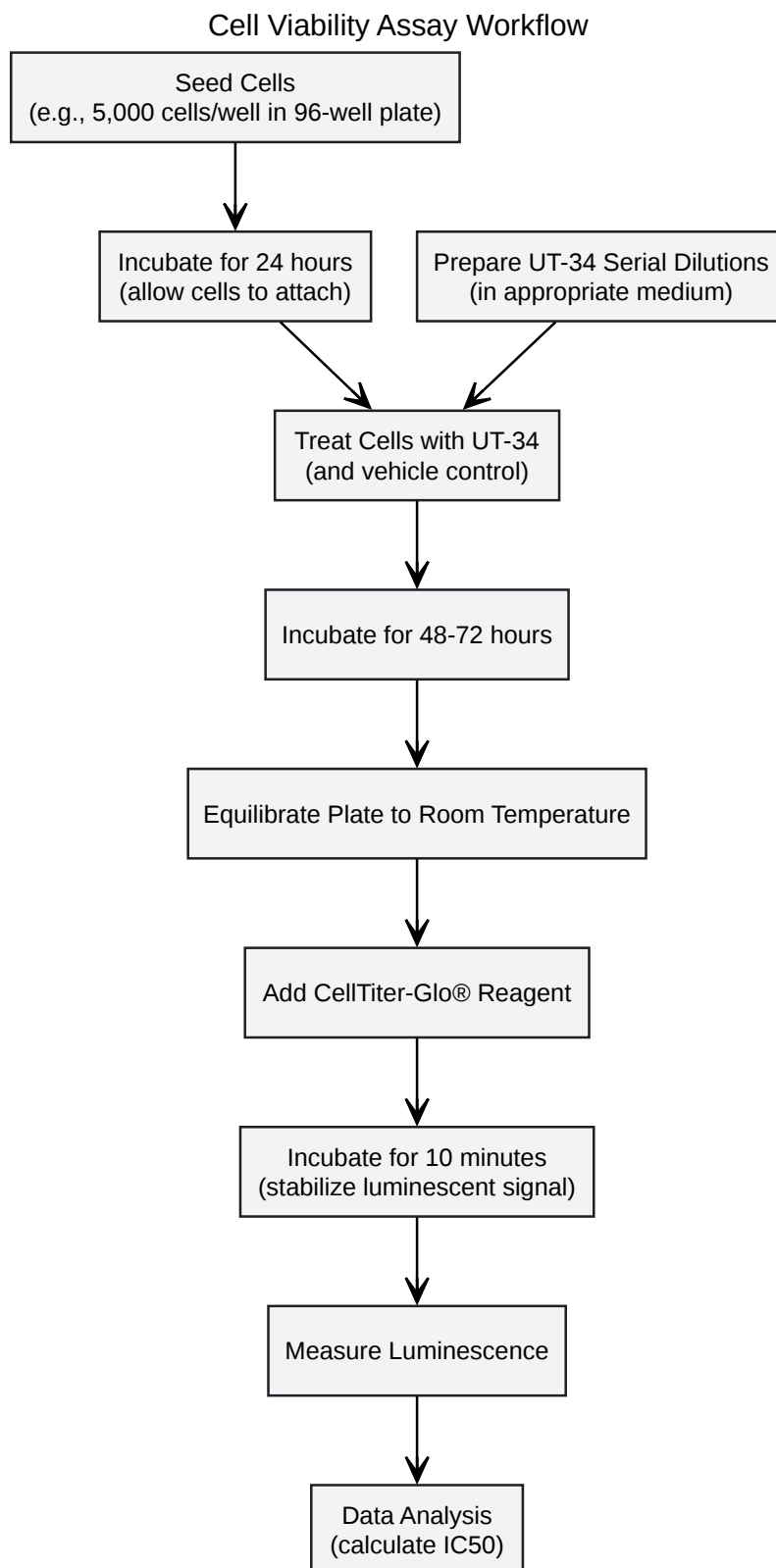
In Vitro Cell Viability Assay (e.g., using CellTiter-Glo®)

This assay determines the effect of **UT-34** on the proliferation of cancer cells.

Materials:

- LNCaP cells
- Growth Medium
- **UT-34** compound
- DMSO (vehicle control)
- 96-well clear-bottom white plates
- CellTiter-Glo® Luminescent Cell Viability Assay kit
- Luminometer

Experimental Workflow Diagram:

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References

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